

# PZM21 vs. TRV130: A Comparative Analysis of Respiratory Depression

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## Compound of Interest

Compound Name: PZM21

Cat. No.: B610369

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The quest for safer opioid analgesics has led to the development of G-protein biased agonists for the  $\mu$ -opioid receptor (MOR), such as **PZM21** and TRV130 (oliceridine). These compounds are designed to preferentially activate the G-protein signaling pathway, which is associated with analgesia, while minimizing the recruitment of  $\beta$ -arrestin, a pathway linked to adverse effects like respiratory depression. This guide provides an objective comparison of the performance of **PZM21** and TRV130 in reducing respiratory depression, supported by available experimental data.

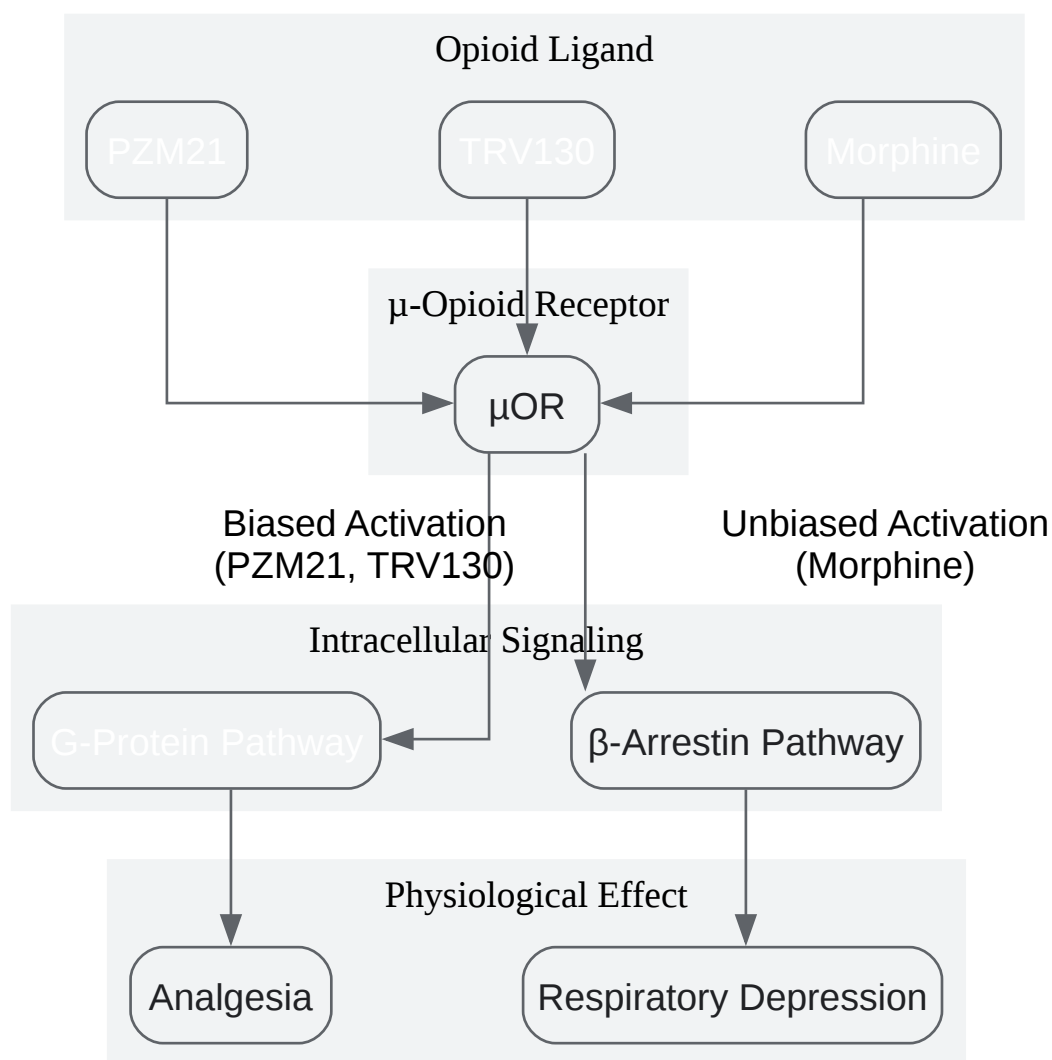
## Quantitative Data on Respiratory Depression

The following table summarizes the key quantitative findings from preclinical studies comparing the effects of **PZM21**, TRV130, and morphine on respiratory function at equi-analgesic doses.

Compound	Dose (Equi-analgesic to Morphine 10 mg/kg)	Animal Model	Peak Effect on Respiratory Frequency	Duration of Effect	Reference
PZM21	40 mg/kg	Mouse	Conflicting Data: - Minimal to no depression vs. vehicle - Significant depression, similar to morphine	Conflicting Data: - No significant effect - Sustained depression	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
TRV130	1.2 mg/kg	Mouse	Significant transient depression	Transient, peaks at ~15 minutes	<a href="#">[1]</a> <a href="#">[2]</a>
Morphine	10 mg/kg	Mouse	Profound and sustained depression	Sustained	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Signaling Pathways

Both **PZM21** and TRV130 are designed as G-protein biased agonists of the  $\mu$ -opioid receptor. The idealized signaling pathway aims to separate the therapeutic analgesic effects from the adverse effects.



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## References

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- 3. The novel  $\mu$ -opioid receptor agonist PZM21 depresses respiration and induces tolerance to antinociception - PMC [pmc.ncbi.nlm.nih.gov]
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